

Personal protective equipment for handling Ttk21

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Compound of Interest

Compound Name: Ttk21

Cat. No.: B15585468

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Essential Safety and Handling Guide for Ttk21

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Ttk21** (N-[4-Chloro-3-(trifluoromethyl)phenyl]-2-propoxy-benzamide), a small molecule activator of p300/CBP histone acetyltransferase. The following procedures are designed to ensure a safe laboratory environment and proper management of the compound.

Core Safety Data

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **Ttk21** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] However, adherence to standard laboratory safety protocols is essential to minimize any potential risks.

The following table summarizes the key safety information for **Ttk21**.

Hazard Classification	Rating/Statement	Source
GHS Classification	Not classified as hazardous	[1]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]
Primary Hazard	Water Hazard Class 1: Slightly hazardous for water	[1]
First Aid: Skin Contact	Generally the product does not irritate the skin.	[1]
First Aid: Eye Contact	Rinse opened eye for several minutes under running water.	[1]
First Aid: Inhalation	Supply fresh air; consult doctor in case of complaints.	[1]

Personal Protective Equipment (PPE) and Handling

While **Ttk21** is not classified as hazardous, it is prudent to follow standard laboratory procedures and wear appropriate personal protective equipment.

Recommended Personal Protective Equipment:

- **Gloves:** Wear standard laboratory gloves (e.g., nitrile) to prevent direct skin contact.
- **Eye Protection:** Use safety glasses or goggles to protect against accidental splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.

Handling Procedures:

- **Preparation:** Before handling, ensure you have reviewed the Safety Data Sheet and are familiar with the location of safety equipment, including eyewash stations and safety showers.
- **Weighing and Transfer:** When weighing or transferring the solid compound, do so in a well-ventilated area. While a chemical fume hood is not explicitly required by the SDS, it is

considered best practice for handling any powdered chemical to minimize inhalation risk.

- **Solution Preparation:** **Ttk21** is supplied as a crystalline solid and is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide.[2] When preparing solutions, add the solvent to the solid to minimize dust generation.
- **General Hygiene:** Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

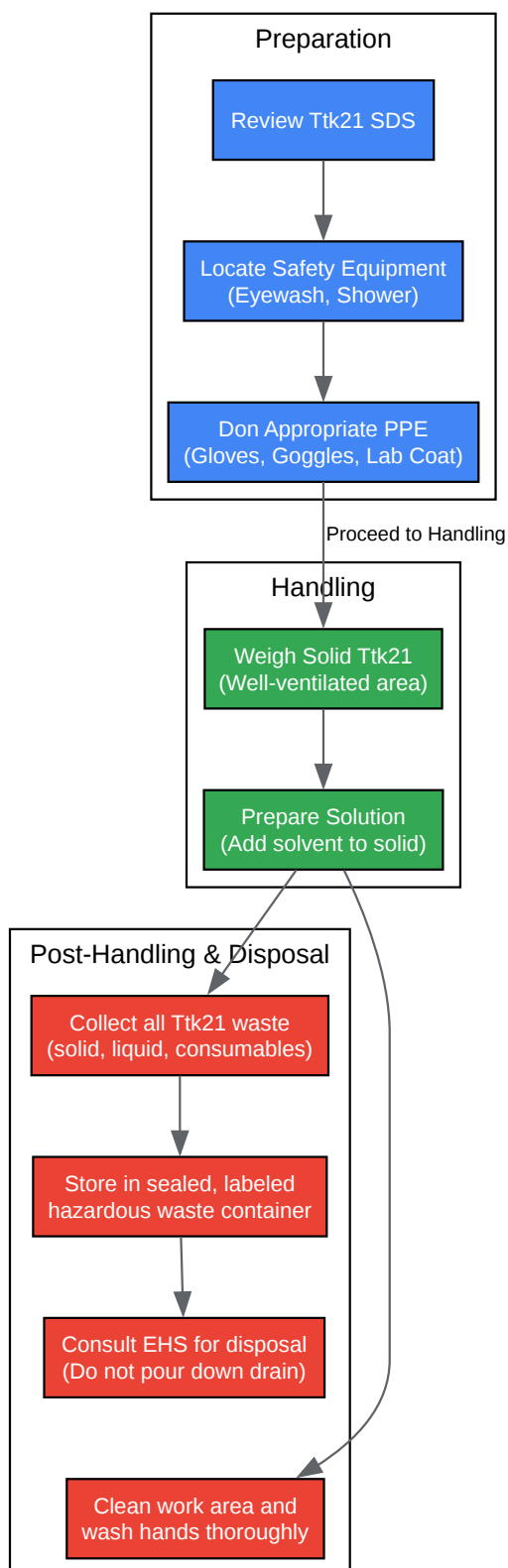
Disposal Plan

The primary environmental concern noted in the Safety Data Sheet is that **Ttk21** is classified as "Water Hazard Class 1," meaning it is slightly hazardous for water.[1]

- **Waste Collection:** All waste containing **Ttk21**, including unused compound, contaminated consumables (e.g., pipette tips, tubes), and solutions, should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Disposal Route:** Do not dispose of **Ttk21** or its solutions down the drain.[1] Follow your institution's and local regulations for the disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department for specific guidance on the disposal of chemicals with a slight water hazard classification.

Experimental Workflow for Safe Handling of Ttk21

The following diagram outlines the logical steps for safely handling **Ttk21** in a laboratory setting.



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Safe handling workflow for **Ttk21**.

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References

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